

An In-depth Technical Guide to Titanium(IV) Methoxide (CAS 992-92-7)

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Compound of Interest		
Compound Name:	Titanium(IV) methoxide	
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Chemical Identification and Properties

Titanium(IV) methoxide, also known as tetramethyl titanate, is a key precursor in the synthesis of titanium-based materials.[1] Its fundamental chemical and physical properties are summarized below.

Table 1: Chemical Identification of Titanium(IV) Methoxide



Identifier	Value
CAS Number	992-92-7[2]
Molecular Formula	C4H12O4Ti[3] or Ti(OCH3)4
Molecular Weight	172.00 g/mol [2]
IUPAC Name	Titanium(IV) methoxide[4]
Synonyms	Methyl orthotitanate, Tetramethoxytitanium, Tetramethyl orthotitanate
InChI Key	ITNVWQNWHXEMNS-UHFFFAOYSA-N
SMILES	COINVALID-LINK(OC)OC

Table 2: Physical and Chemical Properties of Titanium(IV) Methoxide

Property	Value
Appearance	White solid[2]
Melting Point	200-210 °C (lit.)[1]
Boiling Point	243 °C at 52 mmHg[1]
Flash Point	14 °C (57.2 °F) - closed cup
Solubility	Slightly soluble in organic solvents; reacts with water.[1]
Stability	Stable under normal conditions, but moisture sensitive.[5]
Hazards	Flammable solid. Harmful if swallowed or in contact with skin. Causes serious eye damage. May cause respiratory irritation.[2]

Synthesis of Titanium(IV) Methoxide



Titanium(IV) methoxide can be synthesized through several routes, most commonly involving the reaction of a titanium halide with methanol or the transesterification of another titanium alkoxide.

Experimental Protocol: Synthesis from Tetrabutyl Titanate and Methanol

A common laboratory-scale synthesis involves the reaction of tetrabutyl titanate with methanol. [6]

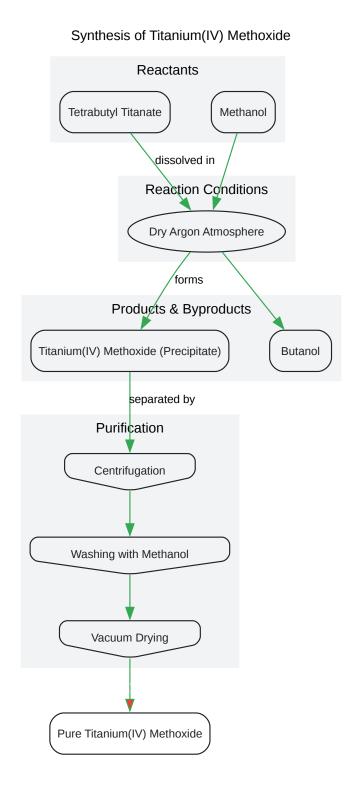
Materials:

- · Tetrabutyl titanate
- Methanol (anhydrous)
- · Dry Argon or Nitrogen atmosphere

Procedure:

- In a reaction vessel under a dry argon atmosphere, dissolve tetrabutyl titanate in anhydrous methanol.
- The reaction proceeds via transesterification, producing Titanium(IV) methoxide and butanol as a byproduct.
- The **Titanium(IV) methoxide** precipitates from the solution.
- The precipitate is separated by centrifugation.
- The solid product is washed with fresh anhydrous methanol to remove any unreacted starting materials and byproducts.
- The final product is dried under vacuum to yield pure **Titanium(IV) methoxide**.





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Caption: Workflow for the synthesis of Titanium(IV) Methoxide.



Applications in Materials Science

The primary application of **Titanium(IV) methoxide** is as a precursor for the synthesis of titanium dioxide (TiO₂) materials.[1] This is often achieved through a sol-gel process.

Sol-Gel Synthesis of Titanium Dioxide

The sol-gel process involves the hydrolysis and condensation of the titanium alkoxide precursor.

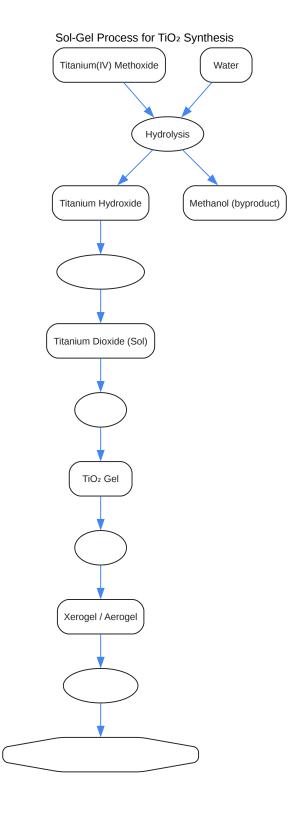
Hydrolysis: $Ti(OCH_3)_4 + 4H_2O \rightarrow Ti(OH)_4 + 4CH_3OH$

Condensation: Ti(OH)₄ → TiO₂ + 2H₂O

This method allows for the creation of TiO₂ nanoparticles, thin films, and other nanostructures with controlled properties.[7] These materials have applications in:

- Photocatalysis: Degradation of pollutants and water splitting.
- Biomedical Devices: As coatings for implants due to the biocompatibility of TiO2.[8]
- Drug Delivery: As a carrier for therapeutic agents.[8]
- Sensors: In the fabrication of chemical and biological sensors.





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Caption: Generalized workflow of the sol-gel synthesis of TiO2.



Toxicological Information

The toxicological properties of **Titanium(IV) methoxide** have not been extensively investigated.[9] However, it is known to be a flammable solid and can cause skin and eye irritation.[5] Upon contact with water, it hydrolyzes to form methanol, which is toxic and can cause blindness if swallowed.[10] Therefore, appropriate safety precautions, including the use of personal protective equipment, are necessary when handling this compound.

Conclusion

Titanium(IV) methoxide (CAS 992-92-7) is a valuable precursor in materials science, particularly for the synthesis of titanium dioxide nanomaterials via the sol-gel process. Its utility is rooted in its chemical reactivity, which allows for the controlled formation of inorganic networks. While it does not have applications in drug development or biological signaling, the materials derived from it have shown promise in biomedical applications such as drug delivery and implant coatings. Further research into the synthesis and applications of its derivatives will continue to be an active area of investigation in materials chemistry.

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